

Evaluating the Crop Safety of Metazosulfuron in Herbicide Combinations: A Comparative Guide

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Compound of Interest

Compound Name: **Metazosulfuron**

Cat. No.: **B154211**

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Metazosulfuron, a novel sulfonylurea herbicide, has demonstrated high efficacy against a broad spectrum of weeds in paddy fields, including those resistant to other sulfonylurea herbicides.^{[1][2][3]} Its primary mode of action is the inhibition of acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in plants.^[2] A critical factor in its utility is its crop safety, particularly when used in combination with other herbicides to broaden the weed control spectrum and manage resistance. This guide provides an objective comparison of **Metazosulfuron**'s performance in combination with other herbicides, supported by available experimental data.

Quantitative Analysis of Crop Safety

The crop safety of **Metazosulfuron** in combination with other herbicides has been evaluated in multiple studies, primarily in transplanted rice. The data indicates a high degree of selectivity, with minimal phytotoxicity observed.

Metazosulfuron in Combination with Daimuron

Official field trials conducted by the Japan Association for Advancement of Phyto-Regulators (JAPR) between 2006 and 2009 evaluated the crop safety of **Metazosulfuron** in a tank mix with Daimuron. The results, summarized below, demonstrate good rice selectivity.^[2]

Herbicide Combination	Application Rate (g a.i./ha)	Crop	Phytotoxicity Rating (0-100 scale) at various Days After Transplanting (DAT)
Metazosulfuron + Daimuron	100 + 1000	Transplanted Rice	~10 DAT: <2.5 ~20 DAT: <2.5 ~30 DAT: <2.5 ~40 DAT: <2.5 ~50 DAT: <2.5 ~60 DAT: <2.5

Table 1: Summary of phytotoxicity ratings from field trials of Metazosulfuron in combination with Daimuron on transplanted rice. Data is visually interpreted from graphical summaries presented in the source publication.[\[2\]](#) A rating of 0 indicates no injury and 100 indicates complete crop death.

Metazosulfuron in Combination with Penoxsulam

A patented herbicide composition combines **Metazosulfuron** with Penoxsulam. While specific quantitative phytotoxicity data from peer-reviewed journals is limited, the patent reports a synergistic effect on weed control with excellent safety in rice.[\[4\]](#)

Herbicide Combination	Weight Ratio (Metazosulfuron:Pen oxsulam)	Crop	Reported Crop Safety
Metazosulfuron + Penoxsulam	5:1 to 1:5	Rice	High selectivity; "does not almost affect paddy growth". [4]

Table 2: Reported crop safety of Metazosulfuron in combination with Penoxsulam in rice.[\[4\]](#)

Comparison with Other Herbicide Combinations in Rice

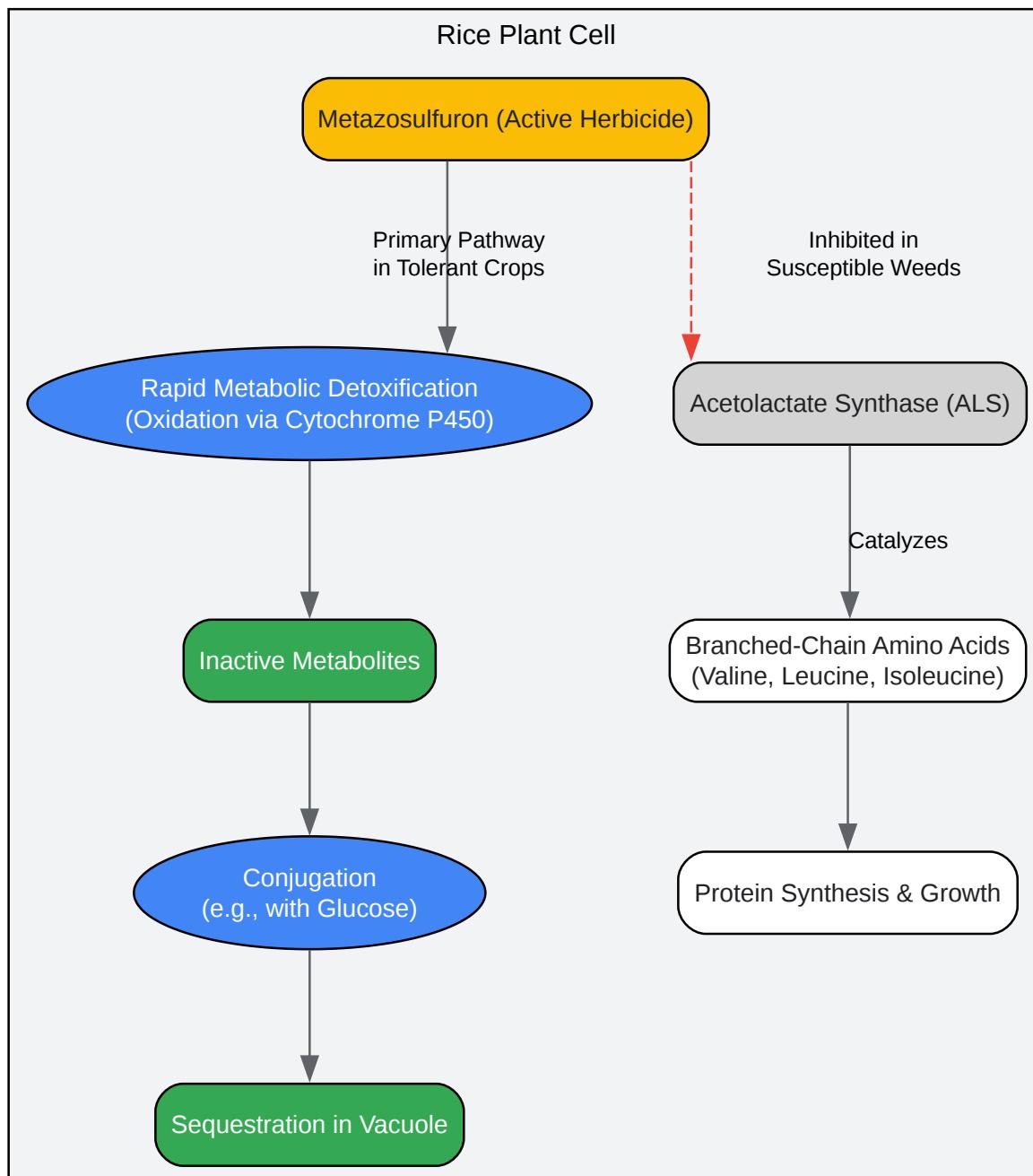
For context, the table below presents crop safety data for other commonly used herbicide combinations in transplanted rice.

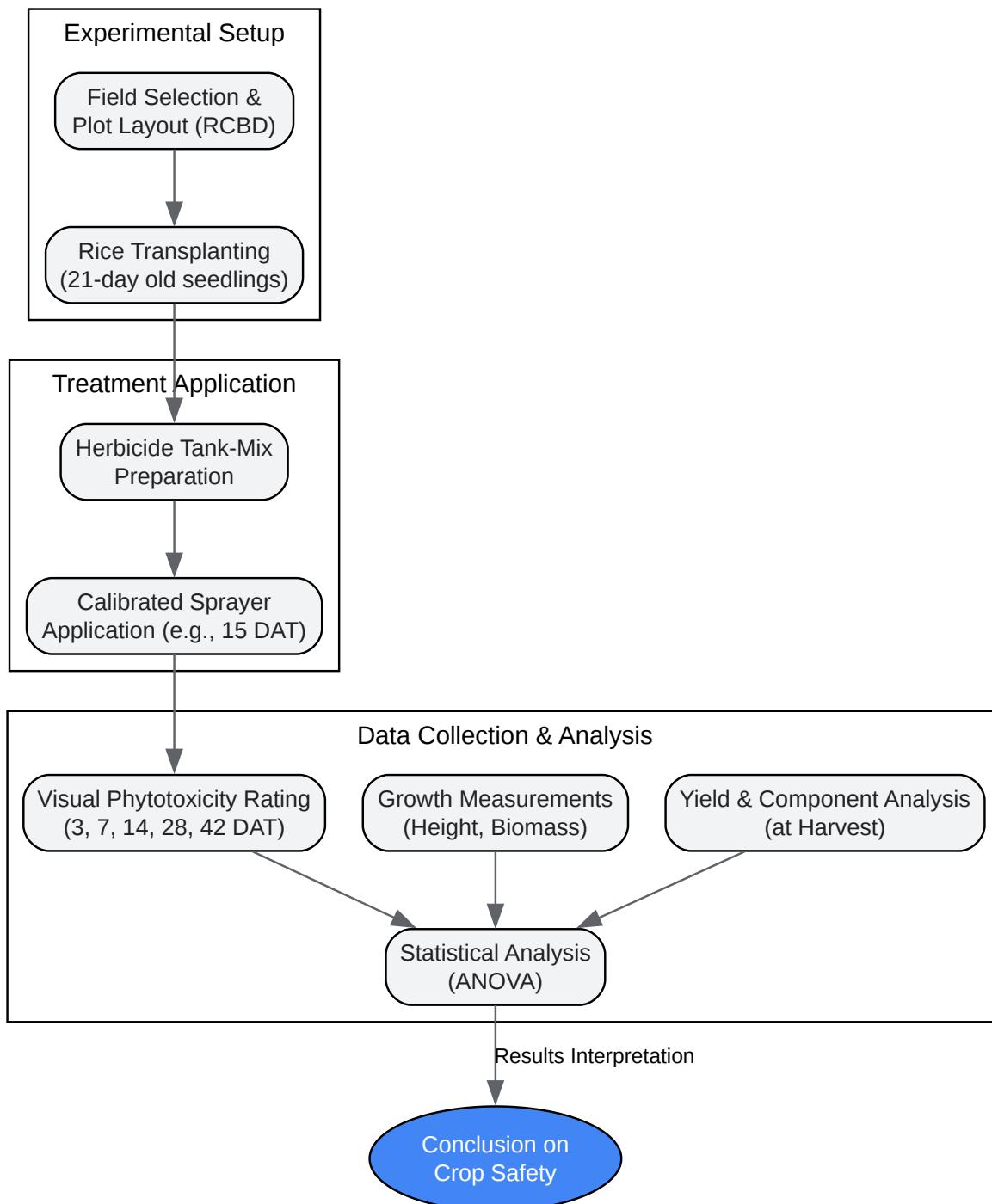
Herbicide Combination	Application Rate (g a.i./ha)	Crop	Phytotoxicity / Crop Response
Penoxsulam	20 - 25	Transplanted Rice	No phytotoxicity effect observed up to 25 g/ha.[5]
Bentazon + Propanil	Higher rates	Transplanted Rice	Marginal phytotoxicity noted.[6]
Metsulfuron-methyl + Chlorimuron-ethyl	0.008 (2x recommended dose)	Transplanted Rice	Significant reduction in chlorophyll content and net photosynthesis.[7]
Imazethapyr	Post-emergence	Transplanted Rice	Severe injury (34% observed in one study), delayed flowering, and reduced grain conversion efficiency. [7]

Table 3: Crop safety and phytotoxic effects of alternative herbicide combinations used in rice.

Signaling Pathways and Mechanisms of Selectivity

The crop safety of **Metazosulfuron**, like other sulfonylurea herbicides, is primarily attributed to the rapid metabolic detoxification within the tolerant crop species, such as rice. Susceptible weeds lack the ability to quickly metabolize the herbicide, leading to the inhibition of ALS and subsequent death.



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